

# Personal protective equipment for handling N3-Gly-Gly-OH (DCHA)

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Compound of Interest

Compound Name: N3-Gly-Gly-OH (DCHA)

Cat. No.: B12390187

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# Essential Safety and Handling Guide for N3-Gly-Gly-OH (DCHA)

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, operational, and disposal information for handling N3-Gly-Gly-OH (DCHA). Given that a specific Safety Data Sheet (SDS) for N3-Gly-Gly-OH (DCHA) is not readily available, this guidance is synthesized from safety protocols for its constituent components: organic azides and dicyclohexylamine (DCHA). A thorough risk assessment is mandatory before beginning any work with this substance.

The primary hazards associated with **N3-Gly-Gly-OH (DCHA)** are derived from its two key chemical moieties:

- Organic Azide: These compounds are energetic and can be sensitive to shock, friction, heat, and light, posing a risk of explosion. They are highly reactive and can form dangerously explosive metal azides upon contact with certain metals.[1][2] Mixing azides with acids can generate hydrazoic acid, which is both highly toxic and explosive.[3]
- Dicyclohexylamine (DCHA): This component is a corrosive and combustible liquid.[4][5] It can cause severe skin burns and eye damage and is toxic if swallowed or in contact with the skin.[6][7]



## **Personal Protective Equipment (PPE)**

A multi-layered approach to PPE is crucial to minimize exposure and ensure safety. The following table summarizes the required PPE for handling **N3-Gly-Gly-OH (DCHA)**.

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles that meet ANSI Z.87.1 standards. A face shield should be worn over safety glasses.[1][2]	Protects against splashes and potential projectiles in case of unexpected reactions.[1]
Hand Protection	Double gloving is recommended.[3] Use a chemical-resistant outer glove (e.g., nitrile) over a more robust inner glove. For handling azides of high toxicity, Silver Shield™ gloves worn under nitrile gloves are recommended.[3][8]	Provides robust protection against skin contact with both the azide and DCHA components.
Body Protection	A flame-resistant lab coat is the minimum requirement.[1] When there is a significant risk of splashing, a chemical-resistant apron should be worn over the lab coat.	Protects against spills and splashes of the corrosive and combustible compound.[5]
Respiratory Protection	All work with N3-Gly-Gly-OH (DCHA) must be conducted in a properly functioning chemical fume hood.[1][3]	Minimizes the risk of inhaling any potential dust or aerosols.
Footwear	Fully enclosed, chemical- resistant shoes are mandatory. [1]	Protects feet from spills.

# **Operational Plan: Step-by-Step Handling Protocol**



Strict adherence to the following procedures is essential for the safe handling of **N3-Gly-Gly-OH (DCHA)**.

- Preparation and Engineering Controls:
  - Always work within a certified chemical fume hood.[1][3]
  - Ensure an ANSI-approved eyewash station and safety shower are immediately accessible (within 10 seconds travel time).[9]
  - Place a blast shield between the user and the experimental setup.[3]
  - Avoid the use of metal spatulas or ground glass joints to prevent the formation of shocksensitive metal azides.[1][3] Use plastic or ceramic spatulas.[3]
  - Keep the work area free of ignition sources.[3]

#### Donning PPE:

- Before entering the laboratory, don a flame-resistant lab coat and fully enclosed chemicalresistant shoes.
- Inside the laboratory, at the designated workstation, put on the inner pair of gloves.
- Next, put on chemical splash goggles.
- Wear the outer pair of chemical-resistant gloves.
- Finally, wear a face shield over the goggles.
- Handling the Compound:
  - Work with the smallest feasible quantities of the material.[3]
  - When weighing the solid compound, do so within the chemical fume hood to prevent inhalation of any dust.
  - When preparing solutions, add the solid to the solvent slowly.



- Handle all solutions containing N3-Gly-Gly-OH (DCHA) with care to avoid splashes.
- Doffing PPE:
  - Before leaving the immediate work area, remove the outer pair of gloves and dispose of them in the designated hazardous waste container.
  - Remove the face shield and goggles.
  - Remove the lab coat and hang it in the designated area.
  - Wash hands thoroughly with soap and water.
  - The inner pair of gloves should be the last item of PPE to be removed, followed by immediate hand washing.

### **Disposal Plan**

Proper disposal of waste containing **N3-Gly-Gly-OH (DCHA)** is critical to prevent the formation of explosive compounds.

- Waste Segregation: All waste contaminated with **N3-Gly-Gly-OH (DCHA)**, including gloves, pipette tips, and empty containers, must be collected in a designated, clearly labeled, non-metal hazardous waste container.[1]
- Aqueous Waste: NEVER pour azide-containing solutions down the drain.[1] Reaction with lead or copper pipes can form highly explosive metal azides.[1] Collect all aqueous waste in a designated, non-metal container.
- Solid Waste: Collect all solid waste, including contaminated consumables, in a separate, clearly labeled, non-metal container.
- Decontamination of Glassware: Glassware that has been in contact with N3-Gly-Gly-OH
   (DCHA) should be decontaminated before reuse. A common method for deactivating
   residual azides involves rinsing with a freshly prepared 10% sodium nitrite solution followed
   by a 10% solution of dilute acetic acid, and then copious amounts of water. This process
   must be carried out in a fume hood.[3]





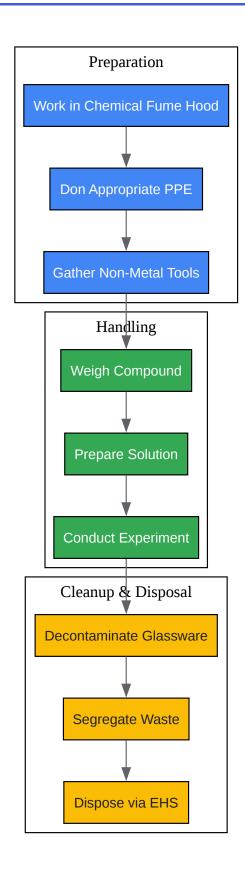


 Waste Disposal: All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office. Do not mix azide waste with other chemical waste streams, particularly acidic or metallic waste.[3]

# **Visual Safety Protocols**

The following diagrams provide a visual representation of the key safety workflows for handling N3-Gly-Gly-OH (DCHA).

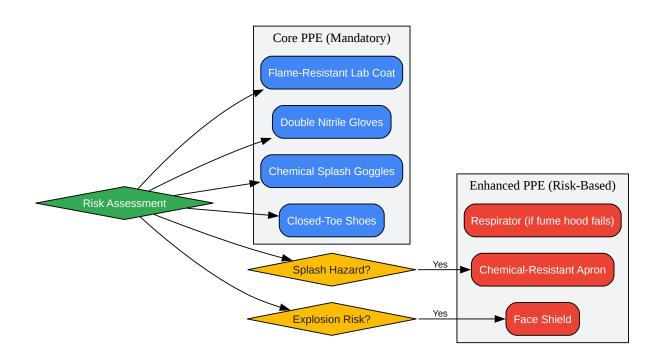




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Caption: Workflow for the safe handling of N3-Gly-Gly-OH (DCHA).





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